

# A Technical Guide to the Natural Abundance and Isotopic Mass of Antimony-121

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## Compound of Interest

Compound Name: Antimony-121

Cat. No.: B078218

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This technical guide provides a comprehensive overview of the natural abundance and isotopic mass of **Antimony-121** ( $^{121}\text{Sb}$ ), intended for researchers, scientists, and professionals in drug development. The document details the fundamental properties of this stable isotope and outlines the sophisticated experimental protocols utilized for its precise measurement.

Antimony (Sb) is a chemical element with the atomic number 51. It consists of two stable isotopes:  $^{121}\text{Sb}$  and  $^{123}\text{Sb}$ .<sup>[1][2]</sup> **Antimony-121** is the more abundant of the two.<sup>[1][2]</sup>

## Quantitative Data Summary

The natural abundance and isotopic mass of **Antimony-121** have been determined through various high-precision analytical techniques. The accepted values are summarized in the table below.

Property	Value	Unit
Natural Abundance	57.21 (5)	Atom Percent (%)
Isotopic Mass	120.90381 (2)	Dalton (Da)

## Experimental Protocols for Determination

The precise and accurate determination of the isotopic abundance and mass of **Antimony-121** is primarily achieved through advanced mass spectrometry techniques. The most prominent of these is Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

## Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS is a powerful technique for high-precision isotope ratio measurements. The general protocol involves sample preparation, purification, and instrumental analysis.

1. Sample Preparation and Purification: To ensure accurate isotopic measurements and to avoid isobaric and matrix effects, antimony is chemically separated from the sample matrix.[\[3\]](#)

[\[4\]](#)

- Digestion: The sample (e.g., geological, biological) is first digested, typically using strong acids, to bring the antimony into an aqueous solution.
- Chromatographic Separation: A crucial step is the purification of antimony using ion-exchange chromatography.[\[3\]](#)[\[4\]](#)
  - A two-step column chromatography method is often employed, using resins like AG 1-X4 and AG 50W-X8 to separate antimony from interfering elements.[\[3\]](#)[\[4\]](#)
  - Another effective single-step method utilizes thiol-functionalized mesoporous silica powder (TSP) for the separation.[\[5\]](#) This method is particularly useful for samples with low antimony concentrations.[\[5\]](#)
- Recovery and Purity: The goal is to achieve a high recovery of antimony (>95%) with minimal procedural blanks (<1 ng).[\[3\]](#)[\[5\]](#) The purity of the separated antimony is critical for accurate mass spectrometric analysis.

2. Instrumental Analysis: The purified antimony solution is introduced into the MC-ICP-MS for isotopic analysis.

- Sample Introduction: An Apex  $\Omega$  desolvating sample introduction system can be used to enhance sensitivity.[\[3\]](#)
- Ionization: The sample is nebulized and introduced into an argon plasma, which ionizes the antimony atoms.

- **Mass Separation:** The ions are then accelerated into a magnetic sector mass analyzer, where they are separated based on their mass-to-charge ratio.
- **Detection:** The separated ion beams of  $^{121}\text{Sb}$  and  $^{123}\text{Sb}$  are simultaneously measured by multiple Faraday cup detectors.
- **Mass Bias Correction:** Instrumental mass discrimination is a key challenge that is corrected for using various methods:
  - **Sample-Standard Bracketing (SSB):** The sample is bracketed by measurements of a standard with a known isotopic composition (e.g., NIST SRM 3102a).[3][6]
  - **Internal Normalization:** An element with a known isotopic ratio, such as tin (Sn) or indium (In), is added to the sample and standard solutions to correct for mass bias.[3][6]

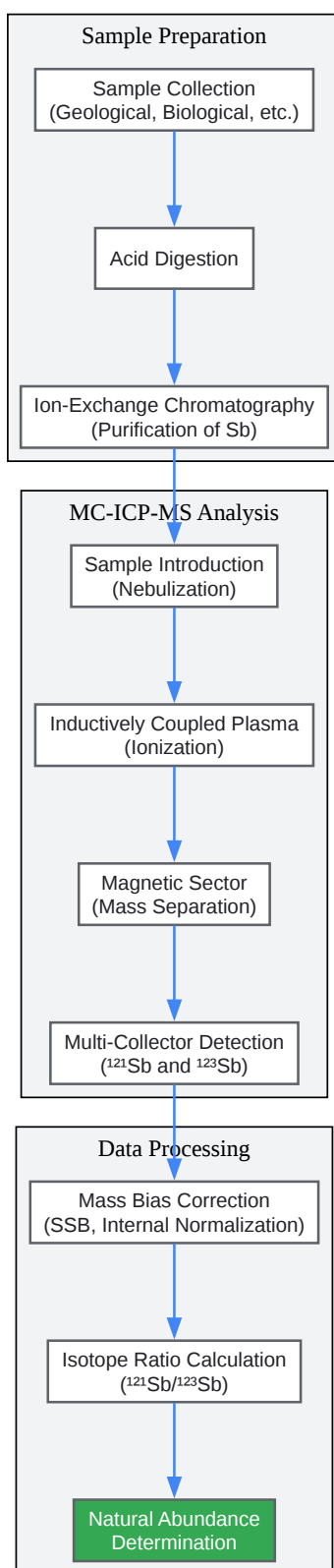
The combination of these steps allows for the precise measurement of the  $^{123}\text{Sb}/^{121}\text{Sb}$  ratio, from which the natural abundance of  $^{121}\text{Sb}$  can be accurately calculated.[3] The reproducibility for  $\delta^{123}\text{Sb}$  can be better than 0.04‰ (2SD).[3][4]

## Femtosecond Laser Ablation MC-ICP-MS (fs-LA-MC-ICP-MS)

For in-situ analysis of solid samples, such as minerals, femtosecond laser ablation can be coupled with MC-ICP-MS.[7] This technique allows for the direct isotopic analysis of a specific location on the sample with high spatial resolution, minimizing the need for sample digestion and chemical separation.[7]

## Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for the determination of the isotopic abundance of **Antimony-121** using MC-ICP-MS.



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Caption: Workflow for **Antimony-121** isotopic analysis.

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## References

- 1. Antimony - Wikipedia [en.wikipedia.org]
- 2. Isotopes of antimony - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Chromatographic purification of antimony for accurate isotope analysis by MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 5. A single-step purification method for the precise determination of the antimony isotopic composition of environmental, geological and biological samples by HG-MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. pubs.rsc.org [pubs.rsc.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)